

# Technical Monograph: Janthinocin C – Structural Characterization and Physicochemical Properties[3]

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Janthinocin C*

CAS No.: 131086-54-9

Cat. No.: B1672785

[Get Quote](#)

## Executive Summary

**Janthinocin C** (CAS: 131086-54-9) is a macrocyclic depsipeptide antibiotic isolated from the fermentation broth of the Gram-negative bacterium *Janthinobacterium lividum*.<sup>[2][3][4][5]</sup> It belongs to the janthinocin family (A, B, and C), which are cyclic decapeptide lactones.<sup>[2][3][5][6][7][8][9]</sup> **Janthinocin C** is distinguished structurally by the presence of a dehydrotryptophan moiety, resulting from the dehydration of the `ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`

-hydroxytryptophan residue found in its congener, Janthinocin A.<sup>[3]</sup>

Functionally, **Janthinocin C** exhibits potent antibacterial activity against Gram-positive bacteria, including multidrug-resistant strains, with potency often exceeding that of vancomycin.<sup>[2][3][5]</sup> This guide details its chemical structure, isolation protocols, and the spectroscopic methodologies used for its elucidation.<sup>[2][3][5][6][10]</sup>

# Chemical Structure & Physicochemical Properties<sup>[1][2][3][4][6][9][10]</sup>

**Janthinocin C** is a cyclic decapeptide containing a lactone linkage (depsipeptide).<sup>[3][5]</sup> Its scaffold incorporates several non-proteinogenic amino acids, which contribute to its stability and biological profile.<sup>[2][3]</sup>

## Molecular Specifications

Property	Data
Common Name	Janthinocin C
CAS Number	131086-54-9
Molecular Formula	
Molecular Weight (Average)	1175.35 Da
Exact Mass (Monoisotopic)	1174.6023 Da
Class	Macrocyclic Peptide Lactone (Cyclodepsipeptide)
Source Organism	Janthinobacterium lividum
Solubility	Soluble in MeOH, DMSO, DMF; poorly soluble in water

## Structural Composition

The core structure of **Janthinocin C** is defined by a 28-membered macrocyclic ring formed via an ester bond between the C-terminus and a hydroxyl group of a side chain.<sup>[2][3][5]</sup>

- Macrocyclization: Ester linkage between the carboxyl group of the C-terminal amino acid and the hydroxyl group of a threonine or similar hydroxy-amino acid residue.<sup>[2][3][5]</sup>
- Unique Residues:
  - Dehydrotryptophan (ngcontent-ng-c1352109670="" \_ngghost-ng-c1270319359="" class="inline ng-star-inserted">

Trp): Unlike Janthinocin A (which contains

-hydroxytryptophan) and Janthinocin B (

-ketotryptophan), **Janthinocin C** contains a dehydrotryptophan residue (indicated by the indole-methylene moiety).[3][5] This unsaturation reduces the mass by 18 Da relative to Janthinocin A (

loss).[3][5]

- `ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`

-hydroxy-D-leucine: A rare amino acid isomer conserved across the janthinocin series.[3][5]

- Ornithine/Diaminobutyric acid derivatives: Often present in the peptide sequence, contributing to the cationic character.

## Isolation and Purification Protocol

The isolation of **Janthinocin C** requires a specific fermentation and extraction workflow to separate it from the structurally similar congeners A and B.

## Fermentation and Extraction Workflow

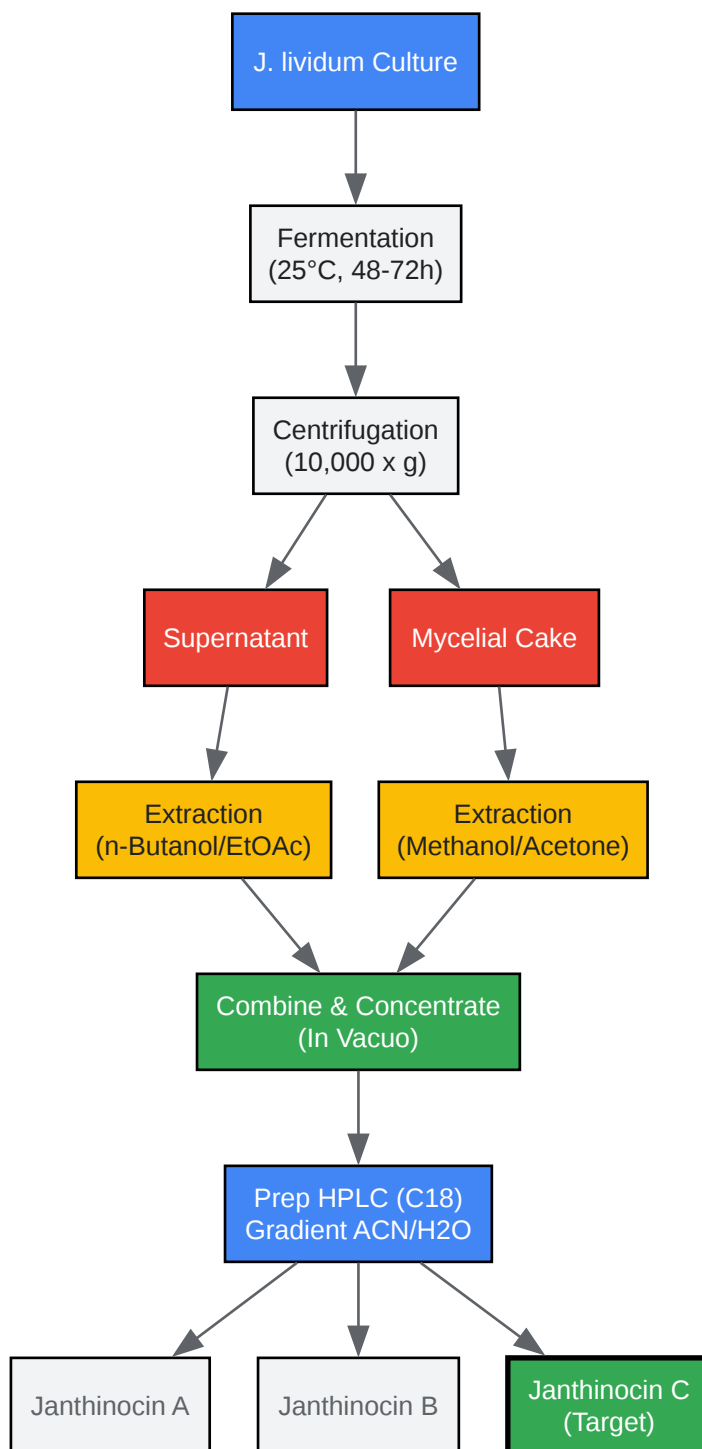
The following protocol is based on the foundational isolation methodologies established for *Janthinobacterium* metabolites (Johnson et al., 1990).

Step-by-Step Methodology:

- **Seed Culture:** Inoculate *Janthinobacterium lividum* into Trypticase Soy Broth (TSB) and incubate at 25°C for 24 hours.
- **Production Fermentation:** Transfer seed culture (2% v/v) into production medium (e.g., soluble starch, glucose, yeast extract, peptone).[2][3][5] Incubate at 25°C with aeration (200 rpm) for 48–72 hours.
- **Separation:** Centrifuge broth (10,000 x g, 20 min) to separate mycelial cake from the supernatant.

- Note: Janthinocins are often found in both the supernatant and the cell mass, but predominantly in the supernatant or loosely associated with cells.
- Extraction:
  - Supernatant: Extract with [butanol](#) or ethyl acetate.[\[3\]\[5\]](#)
  - Mycelia: Extract with methanol or acetone.
- Concentration: Combine organic extracts and concentrate in vacuo to yield a crude oily residue.
- Purification (HPLC): Isolate **Janthinocin C** using preparative RP-HPLC.
  - Column: C18 (Octadecylsilane).[\[3\]\[5\]](#)
  - Mobile Phase: Gradient of Acetonitrile/Water + 0.1% TFA.
  - Detection: UV at 215 nm and 280 nm (tryptophan absorption).[\[3\]\[5\]](#)

## Visualization: Isolation Workflow



[Click to download full resolution via product page](#)

Figure 1: Isolation workflow for **Janthinocin C** from *J. lividum* fermentation broth.[2][3][5]

## Structure Elucidation Methodologies

Determining the structure of **Janthinocin C** requires differentiating it from its congeners. The primary difference lies in the tryptophan residue modification.

## Mass Spectrometry (HR-ESI-MS)

- Objective: Determine exact mass and molecular formula.
- Observation: **Janthinocin C** shows a molecular ion at  $m/z \sim 1175.6$ .
- Comparison:
  - Janthinocin A:  $\sim 1193$  Da (Contains -OH).
  - **Janthinocin C**:  $\sim 1175$  Da (Contains C=C).
  - Mass = 18 Da ( ), confirming the dehydration relationship.

## Nuclear Magnetic Resonance (NMR)

- $^1\text{H}$  NMR: The key diagnostic signal for **Janthinocin C** is the presence of a vinyl proton singlet (or doublet depending on conformation) associated with the dehydrotryptophan moiety (ngcontent-ng-c1352109670="" \_ngghost-ng-c1270319359="" class="inline ng-star-inserted">  
  
-unsaturation), typically appearing in the downfield region (6.5–7.5 ppm), distinct from the aliphatic  
  
-proton signals seen in Janthinocin A.[3][5]
- $^{13}\text{C}$  NMR: Absence of the ngcontent-ng-c1352109670="" \_ngghost-ng-c1270319359="" class="inline ng-star-inserted">  
  
carbon signal for the  
  
-position of tryptophan and appearance of an  
  
carbon signal.

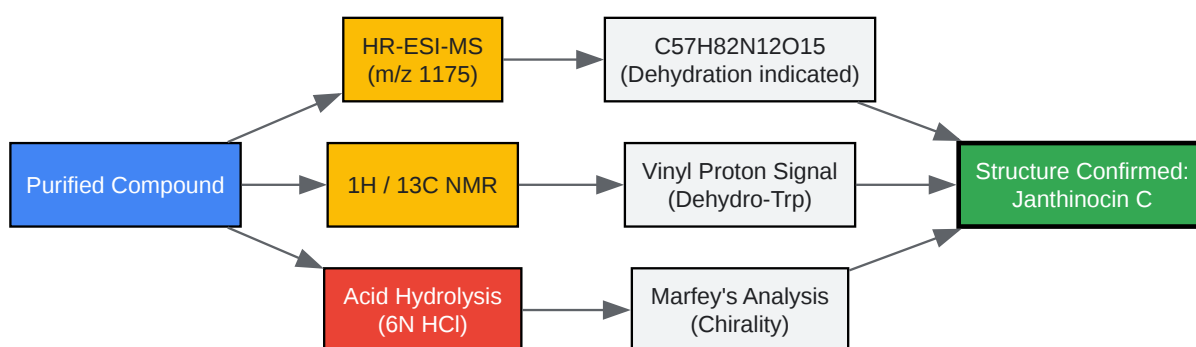
## Amino Acid Analysis (Marfey's Method)

To determine absolute configuration (L vs D), the peptide is hydrolyzed (6N HCl, 110°C) and derivatized with Marfey's reagent (FDAA).<sup>[2][3][5]</sup>

- Result: **Janthinocin C** yields standard amino acids plus the unique erythro- $\alpha$ -hydroxy-D-leucine.<sup>[3][5]</sup> The dehydrotryptophan is often destroyed or degraded into indole-pyruvate derivatives during acid hydrolysis, which is a diagnostic marker for dehydro-residues.<sup>[2][3][5]</sup>

The dehydrotryptophan is often destroyed or degraded into indole-pyruvate derivatives during acid hydrolysis, which is a diagnostic marker for dehydro-residues.<sup>[2][3][5]</sup>

## Visualization: Structural Logic



[Click to download full resolution via product page](#)

Figure 2: Analytical logic flow for the structural confirmation of **Janthinocin C**.

## References

- Johnson, J. H., Tymiak, A. A., & Bolgar, M. S. (1990). Janthinocins A, B and C, novel peptide lactone antibiotics produced by *Janthinobacterium lividum*. II.<sup>[1][2][3][4][5][9]</sup> Structure elucidation. *The Journal of Antibiotics*, 43(8), 920–930.<sup>[1][3][4][5]</sup> [Link](#)
- O'Sullivan, J., McCullough, J. E., Johnson, J. H., Bonner, D. P., Clark, J. C., Dean, L., & Trejo, W. H. (1990). Janthinocins A, B and C, novel peptide lactone antibiotics produced by *Janthinobacterium lividum*.<sup>[1][2][3][4][5][9]</sup> I. Taxonomy, fermentation, isolation, physico-chemical and biological characterization.<sup>[2][3][5][6][8]</sup> *The Journal of Antibiotics*, 43(8), 913–919.<sup>[3][5][8]</sup> [Link](#)

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 139588925, Janthinocin A (Congener Reference).[3][5] Retrieved from .[2][3][5]
- MedKoo Biosciences. **Janthinocin C** Product Data. [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Janthinocins A, B and C, novel peptide lactone antibiotics produced by Janthinobacterium lividum. II. Structure elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Janthinocin A | C57H84N12O16 | CID 139588925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 4. medkoo.com [medkoo.com]
- 5. C-peptide - Wikipedia [en.wikipedia.org]
- 6. jstage.jst.go.jp [jstage.jst.go.jp]
- 7. researchgate.net [researchgate.net]
- 8. Janthinocins A, B and C, novel peptide lactone antibiotics produced by Janthinobacterium lividum. I. Taxonomy, fermentation, isolation, physico-chemical and biological characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. jstage.jst.go.jp [jstage.jst.go.jp]
- 10. Frontiers | Isolation, Characterization and Structure Elucidation of a Novel Lantibiotic From Paenibacillus sp. [frontiersin.org]
- To cite this document: BenchChem. [Technical Monograph: Janthinocin C – Structural Characterization and Physicochemical Properties[3]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672785/docs#technical-monograph-janthinocin-c-structural-characterization-and-physicochemical-properties-3]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)